

Application Notes and Protocols: Stereotaxic Injection of CGP 36742

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Compound of Interest

Compound Name:	CGP 36742
CAS No.:	123690-78-8
Cat. No.:	B1668497

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Introduction

CGP 36742, also known as SGS-742, is a selective and orally active antagonist of the GABA-B receptor.[1] As an antagonist, it blocks the inhibitory effects of GABA at the G-protein-coupled GABA-B receptor. Presynaptic GABA-B receptors inhibit neurotransmitter release, while postsynaptic receptors mediate slow synaptic inhibition by activating potassium channels and inhibiting calcium channels.[2] By blocking these receptors, **CGP 36742** can enhance neurotransmitter release and modulate neuronal excitability.

These application notes provide a comprehensive overview of the use of **CGP 36742** in neuroscience research, with a focus on direct intracerebral administration via stereotaxic injection. The protocols and data presented are intended to guide researchers in designing and executing experiments to investigate the role of GABA-B receptors in various brain functions and disease models.

Data Presentation

In Vitro Efficacy

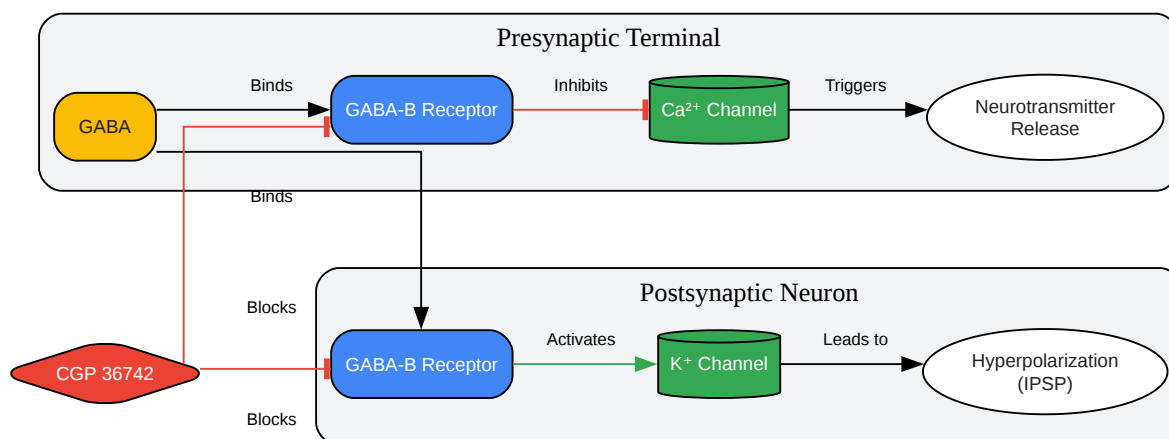
Parameter	Value	Source
IC ₅₀	36 μM	[1][2]
Mechanism of Action	Selective GABA-B Receptor Antagonist	[1]

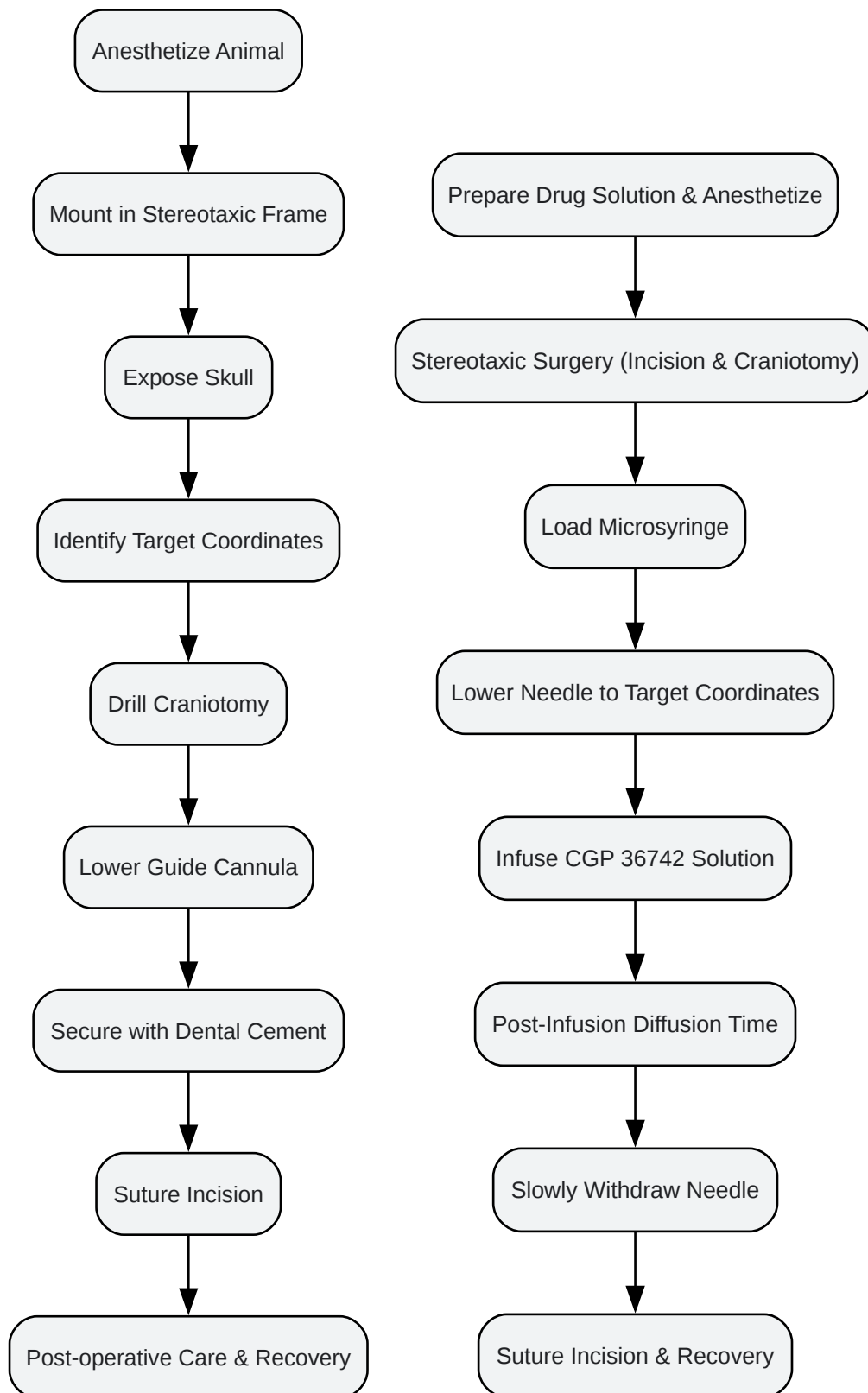
In Vivo Behavioral Effects (Systemic Administration)

Animal Model	Species	Administration Route	Dose Range	Observed Effects	Source
Forced Swim Test	Mice	i.p.	10-30 mg/kg	Reduced immobility time (antidepressant-like effect)	[1][2]
Olfactory Bulbectomy	Rats	i.p.	10 mg/kg (daily for 14 days)	Reversed learning deficits	[1][2]
Social Recognition Test	Rats	p.o.	0.03-300 mg/kg	Improved retention performance	[3]
Learned Helplessness	Rats	Not specified	Not specified	Improved escape failures	[4]
Passive Avoidance	Mice	Not specified	Not specified	Promoted acquisition, consolidation, and retrieval of memory	[5]
Spatial Memory	Rats	Not specified	Not specified	Improved spatial memory	[6]

Signaling Pathway

The primary mechanism of action for **CGP 36742** is the antagonism of the GABA-B receptor. This intervention prevents the downstream signaling cascade typically initiated by GABA binding.





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